

# how to dissolve [Lys5,MeLeu9,Nle10]-NKA(4-10) for experiments

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## Compound of Interest

Compound Name: [Lys5,MeLeu9,Nle10]-NKA(4-10)

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## Technical Support Center: [Lys5,MeLeu9,Nle10]-NKA(4-10)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling and dissolution of the selective NK2 receptor agonist, [Lys5,MeLeu9,Nle10]-NKA(4-10), for experimental use.

## Frequently Asked Questions (FAQs)

Q1: What is the best solvent to dissolve [Lys5,MeLeu9,Nle10]-NKA(4-10)?

A1: The optimal solvent for [Lys5,MeLeu9,Nle10]-NKA(4-10) depends on the intended experimental application. For in vitro studies, Dimethyl Sulfoxide (DMSO) is a common choice, offering high solubility.[1][2] For experiments where DMSO may interfere, sterile water or Phosphate-Buffered Saline (PBS) at pH 7.2 are also suitable options.[2][3] One supplier suggests it is soluble up to 1 mg/ml in water.[3] For in vivo preparations, saline is often used as the vehicle.[4][5]

Q2: I am having trouble dissolving the peptide. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- Test a small sample first: Before dissolving the entire peptide stock, test the solubility of a small amount to avoid loss of valuable material.[6]

- Use sonication: Gentle sonication can help break up peptide aggregates and facilitate dissolution.[\[1\]](#)
- Consider the peptide's charge: **[Lys5,MeLeu9,Nle10]-NKA(4-10)** has a positive overall charge. If dissolving in water is difficult, a dilute acidic solution (e.g., 10-30% acetic acid) may aid solubilization before diluting to the final desired concentration.
- For hydrophobic peptides: While this peptide is generally soluble in aqueous solutions, for highly hydrophobic peptides, dissolving in a small amount of an organic solvent like DMSO first, and then slowly adding the aqueous buffer, can be an effective strategy.[\[7\]](#)

Q3: How should I store the lyophilized peptide and its stock solutions?

A3: Lyophilized **[Lys5,MeLeu9,Nle10]-NKA(4-10)** should be stored desiccated at -20°C.[\[3\]](#) Once dissolved, it is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles. Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Q4: Can I use solvents other than DMSO, water, or PBS?

A4: While DMSO, water, and PBS are the most commonly recommended solvents, some sources indicate that ethanol is a sparingly soluble option (1-10 mg/ml).[\[2\]](#) Other potential solvents for peptides include dimethylformamide (DMF) and acetonitrile, but their compatibility with your specific assay must be considered.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve in water.	The peptide may have formed aggregates. The concentration may be too high.	Try gentle vortexing or sonication. Attempt to dissolve in a small amount of 0.1% acetic acid and then dilute with your aqueous buffer.
Precipitation occurs after adding the peptide solution to my aqueous buffer.	The peptide is "crashing out" of the solution due to a change in solvent polarity.	First, dissolve the peptide in a minimal amount of DMSO. Then, add the aqueous buffer to the DMSO solution dropwise while vortexing.
My cells are showing toxicity.	The concentration of the organic solvent (e.g., DMSO) in the final working solution may be too high.	Ensure the final concentration of DMSO in your cell culture medium is low, typically $\leq 0.1\%$ , to avoid cytotoxic effects.[8]
Inconsistent experimental results.	The peptide may have degraded due to improper storage or multiple freeze-thaw cycles.	Aliquot your stock solution after the initial dissolution and store it at $-80^{\circ}\text{C}$ . Use a fresh aliquot for each experiment.

## Quantitative Solubility Data

Solvent	Reported Solubility	Source
Water	Soluble to 1 mg/ml	[3]
DMSO	$\geq 10$ mg/ml[2], 25 mg/mL[1]	[1][2]
PBS (pH 7.2)	$\geq 10$ mg/ml	[2]
Ethanol	Sparingly soluble: 1-10 mg/ml	[2]
Saline	Used as a vehicle for in vivo studies	[4][5]

## Experimental Protocols

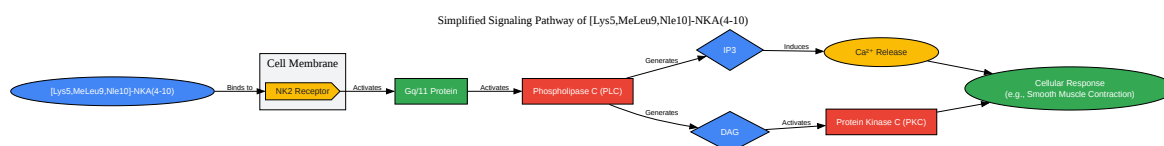
### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Equilibrate:** Allow the lyophilized peptide vial to come to room temperature before opening to prevent condensation.
- **Calculate:** Determine the volume of DMSO needed to achieve a 10 mM concentration based on the amount of peptide provided. The molecular weight of the free base is approximately 804.0 g/mol .[\[2\]](#)
- **Dissolve:** Add the calculated volume of fresh, anhydrous DMSO to the vial.
- **Mix:** Gently vortex or sonicate the solution until the peptide is completely dissolved.[\[1\]](#)
- **Store:** Aliquot the stock solution into smaller, single-use volumes and store at -80°C.

### Protocol 2: Preparation of a 1 mg/ml Working Solution in PBS (pH 7.2)

- **Equilibrate:** Bring the lyophilized peptide vial to room temperature.
- **Reconstitute:** Add the appropriate volume of sterile PBS (pH 7.2) to the vial to achieve a 1 mg/ml concentration.
- **Mix:** Gently agitate the vial until the peptide is fully dissolved. Sonication can be used if necessary.
- **Use:** This solution can be used directly for experiments or further diluted in your assay buffer. It is recommended to prepare this solution fresh for each experiment.

## Visualization



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Caption: Simplified signaling cascade initiated by **[Lys5,MeLeu9,Nle10]-NKA(4-10)** binding to the NK2 receptor.

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Address: 3281 E Guasti Rd  
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